

# Chemical & Hazard Profiling (The Causality of Disposal)

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## Compound of Interest

Compound Name: 2,3-Dimethylbenzophenone

CAS No.: 1322-78-7

Cat. No.: B075470

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To manage waste effectively, we must first understand the molecular behavior of the compound. **2,3-Dimethylbenzophenone** consists of two methyl-substituted benzene rings connected by a rigid carbonyl group[3].

- **Causality of Containment:** Because it is highly lipophilic and insoluble in water, sink or drain disposal is strictly forbidden. Only small quantities of highly water-soluble, low-toxicity materials are permitted in wastewater systems[4].
- **Causality of Segregation:** As an organic ketone, it is generally stable but can undergo unintended exothermic reactions if mixed with strong oxidizing agents or strong acids[4]. It must be segregated into dedicated organic waste streams and ultimately destroyed via high-temperature incineration.

## Quantitative Disposal Parameters

The following table summarizes the critical physical properties and their direct operational implications for waste management:

Property / Parameter	Value / Specification	Operational Implication
CAS Number	13319-69-2	Unique identifier required for accurate waste profiling and manifesting[1].
Physical State	White to off-white crystalline solid	Dictates the use of solid waste containment unless dissolved in a solvent[3].
Water Solubility	Insoluble	Strictly prohibits sink/drain disposal; requires organic waste streams[4],[3].
Solvent Compatibility	Soluble in ethanol, acetone, etc.	Commonly disposed of as a mixed flammable organic liquid waste[5],[3].
Primary Hazards	Skin/Eye Irritation, Aquatic Toxicity	Mandates appropriate PPE (gloves, goggles) and secondary containment[3].

## Step-by-Step Disposal Methodology

The following protocol guarantees a self-validating system where each step inherently verifies the safety of the next.

### Phase 1: Source Segregation and Containment

- Isolate Incompatibles: Never mix **2,3-Dimethylbenzophenone** waste with strong oxidizing agents, reducing agents, or strong acids[4]. Causality: Mixing aromatic ketones with oxidizers can generate heat or toxic byproducts in the waste drum, leading to pressurization.
- Select Appropriate Containment: Use chemically compatible, leak-proof containers such as amber glass bottles or High-Density Polyethylene (HDPE) carboys[4],[5]. Causality: Glass and HDPE do not react with or absorb organic ketone contents, ensuring the structural integrity of the waste vessel[4].

- **Manage Headspace:** Fill the container to no more than 90% of its capacity, leaving at least one inch of headspace[4],[5]. **Causality:** This void space accommodates vapor expansion caused by ambient temperature fluctuations in the laboratory, preventing container rupture[4].

Phase 2: Regulatory Labeling and SAA Storage

4. **Apply Standardized Labeling:** Immediately attach a hazardous waste label upon placing the first drop or gram of waste into the container[6]. The label must explicitly state "Hazardous Waste" and list "**2,3-Dimethylbenzophenone**" along with any solvents used (e.g., "Acetone 80%, **2,3-Dimethylbenzophenone** 20%"). **Causality:** The EPA prohibits the use of abbreviations or chemical formulas on waste labels to ensure emergency responders can instantly identify the hazards[6].

5. **Store in a Satellite Accumulation Area (SAA):** Place the labeled container in a designated SAA at or near the point of generation, under the direct control of laboratory personnel[2],[7]. Ensure the container is kept securely closed at all times except when actively adding waste[6].

6. **Implement Secondary Containment:** Place the primary waste container inside a secondary containment tray[2],[5]. **Causality:** In the event of primary vessel failure, secondary containment captures the spill, preventing environmental contamination and mixing with incompatible chemicals[8],[5].

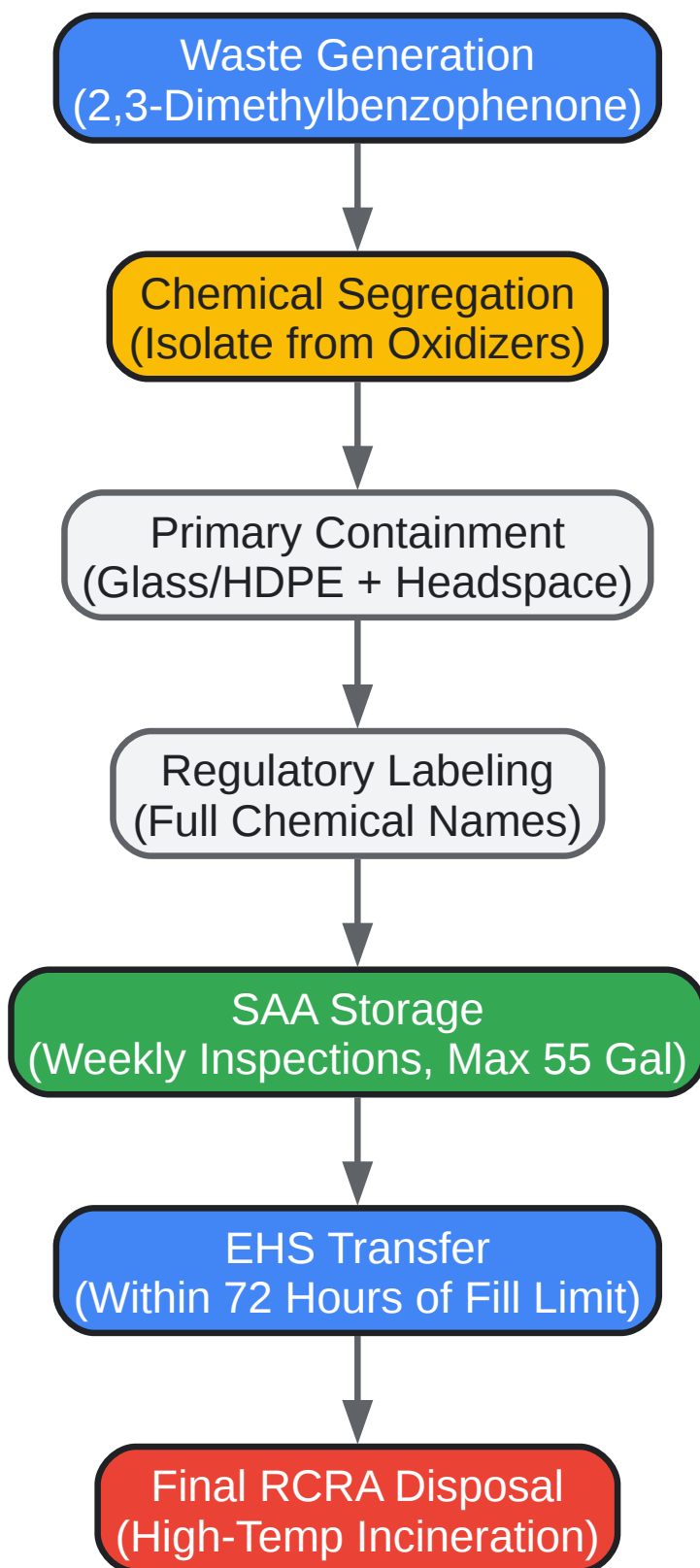
Phase 3: EHS Transfer and Final Disposal

7. **Monitor Accumulation Limits:** Conduct documented weekly inspections of the SAA for leaks or container deterioration[2],[6]. Do not exceed the EPA limit of 55 gallons of hazardous waste in a single SAA[7].

8. **Execute EHS Transfer:** Once the container reaches its 90% fill limit, complete a Chemical Waste Pickup Form[6]. The container must be removed from the SAA and transferred to a central accumulation area within 72 hours (3 days)[4],[6].

9. **Final RCRA Disposal:** Partner with a licensed environmental services provider to transport and dispose of the waste[8]. **2,3-Dimethylbenzophenone** is typically destroyed via high-temperature incineration at a permitted RCRA facility.

## Workflow Visualization



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Workflow for the compliant segregation, containment, and disposal of **2,3-Dimethylbenzophenone** waste.

## Regulatory & Compliance Logistics

Under the EPA's Resource Conservation and Recovery Act (RCRA), **2,3-Dimethylbenzophenone** waste—particularly when mixed with flammable solvents during synthesis—typically exhibits the characteristic of ignitability (D001) or is managed as a hazardous organic waste[2].

For academic and research institutions, the EPA's Subpart K regulations provide alternative standards for managing hazardous waste. Subpart K allows eligible academic entities to store waste for a maximum of twelve months within the facility, provided a formal Laboratory Management Plan is actively maintained and waste determinations are made by trained professionals[7]. Regardless of the regulatory framework (Standard SAA vs. Subpart K), maintaining meticulous documentation of waste generation and ensuring regular removal from laboratories is a non-negotiable compliance standard[2],[7].

## References

- [2]Title: How to Ensure Safe Chemical Waste Disposal in Laboratories | Source: Daniels Health | URL: [2](#)
- [4]Title: Laboratory Hazardous Waste Disposal Guidelines | Source: Central Washington University | URL: [4](#)
- [8]Title: Chemical Waste Disposal Guidelines for Educational Facilities | Source: MLI Environmental | URL: [8](#)
- [6]Title: Hazardous Chemical Waste Management Guidelines | Source: Columbia University | URL: [6](#)
- [5]Title: How to Dispose of Chemical Waste in a Lab Correctly | Source: GAIACA | URL: [5](#)
- [1]Title: **2,3-Dimethylbenzophenone** CAS NO 13319-69-2 | Source: ChemicalCell | URL: [1](#)
- [3]Title: 4,4'-Dimethylbenzophenone 611-97-2 wiki | Source: Guidechem | URL: [3](#)

- [7]Title: Regulations for Hazardous Waste Generated at Academic Laboratories | Source: US EPA | URL: [7](#)

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## Sources

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- [3. wap.guidechem.com \[wap.guidechem.com\]](#)
- [4. Laboratory Hazardous Waste Disposal Guidelines | Central Washington University \[cwu.edu\]](#)
- [5. How to Dispose of Chemical Waste in a Lab Correctly \[gaiaca.com\]](#)
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- To cite this document: BenchChem. [Chemical & Hazard Profiling (The Causality of Disposal)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075470/docs#chemical-hazard-profiling-the-causality-of-disposal\]](https://www.benchchem.com/product/b075470/docs#chemical-hazard-profiling-the-causality-of-disposal)

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